

Application Notes and Protocols for Preparing M1001 Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

M1001 is a small molecule that functions as a weak agonist of Hypoxia-Inducible Factor- 2α (HIF- 2α), a crucial transcription factor in the cellular response to low oxygen levels.[1] It operates by directly binding to the PAS-B domain of the HIF- 2α subunit, which enhances the stability of the HIF- 2α /ARNT heterodimer and subsequently increases the transcription of HIF- 2α target genes.[1][2] Due to its mechanism of action, **M1001** is a valuable tool for investigating the roles of HIF- 2α in various physiological and pathological processes. Proper preparation of a stock solution is the first critical step for reliable and reproducible experimental results.

Quantitative Data Summary

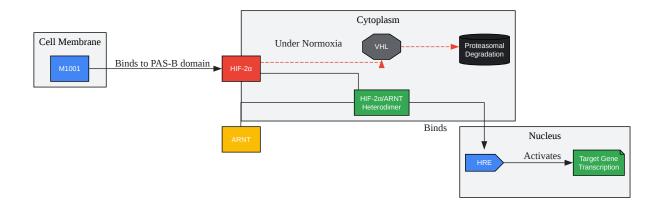
The following table summarizes the key chemical and physical properties of **M1001**.



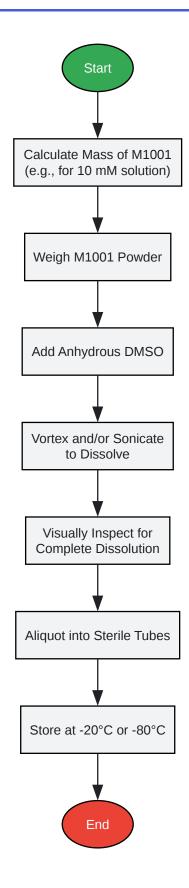
Parameter	Value	Reference
CAS Number	874590-32-6	[2]
Molecular Formula	C17H17N3O2S	[2]
Molecular Weight	327.4 g/mol	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO	[2]
Recommended Stock Concentration	10 mM	
Storage Temperature	-20°C or -80°C	_

Signaling Pathway of M1001









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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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